Application Notes and Protocols for the Quantification of Grandinin in Wine Samples

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Compound of Interest

Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

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Introduction

Grandinin is a C-glucosidic ellagitannin found in oak wood and is transferred to wine during the aging process in oak barrels. As a member of the hydrolysable tannins family, **grandinin** contributes to the sensory properties of wine, including astringency and bitterness. Furthermore, ellagitannins are known for their antioxidant properties and potential health benefits, making their quantification in wine a topic of significant interest for oenological and health-related research. This document provides detailed application notes and protocols for the accurate quantification of **grandinin** in wine samples using modern analytical techniques.

Data Presentation

The concentration of **grandinin** and other ellagitannins in wine can vary significantly depending on factors such as the type of oak used for the barrel, the toasting level of the barrel, the aging time, and the type of wine. The following table summarizes typical concentration ranges of ellagitannins found in wine, with a focus on **grandinin** where specific data is available.

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Wine Type	Ellagitannin	Concentration Range (mg/L)	Analytical Method	Reference(s)
Red Wine	Total Ellagitannins	0.4 - 50.0	HPLC-DAD-MS	[1]
Red Wine	C-glucosidic Ellagitannins	Up to 23.0	HPLC-Triple Quadrupole	[1]
Red Wine (Bordeaux)	Total Ellagitannins	~5.58	HPLC-UV-MS	[2]
Red Wine (Rioja)	Total Ellagitannins	~2.79	HPLC-UV-MS	[2]
White Wine	Hydrolysable Tannins	~0.5 (resveratrol derivatives)	Not Specified	[3]

Note: Specific concentration ranges for **grandinin** are often included within the "Total Ellagitannins" or "C-glucosidic Ellagitannins" categories. Detailed studies focusing solely on **grandinin** quantification are less common.

Experimental Protocols

Accurate quantification of **grandinin** in the complex matrix of wine requires robust analytical methodologies. High-Performance Liquid Chromatography (HPLC) coupled with Diode Array Detection (DAD) and Mass Spectrometry (MS) is the most common and reliable approach.

Protocol 1: Quantification of **Grandinin** using HPLC-DAD-MS/MS

This protocol details a widely used method for the sensitive and selective quantification of **grandinin** in wine.

1. Sample Preparation

- Filtration: Filter the wine sample through a 0.45 µm syringe filter to remove any particulate matter.

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- Dilution: Dilute the filtered wine sample 1:2 (v/v) with acidified water (e.g., water containing 0.1% formic acid).[4]
- Internal Standard Spiking: Add an internal standard to the diluted sample to correct for matrix effects and variations in instrument response. (-)-Gallocatechin or chlorogenic acid are suitable internal standards.[4]

2. Solid-Phase Extraction (SPE) - Optional for Complex Matrices

For wines with a particularly complex matrix that may interfere with quantification, an optional SPE cleanup step can be employed.

- Cartridge Conditioning: Condition a solid-phase extraction cartridge (e.g., LiChrolut EN) with methanol followed by water.
- Sample Loading: Pass a defined volume of the wine sample (e.g., 25 mL) through the conditioned cartridge.[5]
- Washing: Wash the cartridge with water to remove polar interferences such as sugars and acids.
- Elution: Elute the retained phenolic compounds, including **grandinin**, with an appropriate organic solvent mixture (e.g., pentane:dichloromethane, 2:1 v/v).
- Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen and reconstitute the residue in a known volume of the initial mobile phase.

3. HPLC-DAD-MS/MS Analysis

- Instrumentation: A liquid chromatograph coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Column: A reversed-phase C18 column (e.g., Agilent Poroshell 120 EC-C18) is commonly used.[1]
- Mobile Phase:
  - Solvent A: Water with 0.1% formic acid

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- Solvent B: Acetonitrile with 0.1% formic acid

- Gradient Elution: A typical gradient would be to start with a low percentage of Solvent B, gradually increasing it over the course of the run to elute compounds of increasing hydrophobicity.

- DAD Detection: Monitor the eluent at a wavelength of 280 nm for the detection of phenolic compounds.

- MS/MS Detection (Multiple Reaction Monitoring - MRM):

  - Ionization Mode: Negative Electrospray Ionization (ESI-).

  - MRM Transition for **Grandinin**: A specific precursor-to-product ion transition is monitored for the selective quantification of **grandinin**. A commonly used transition is m/z 1065 → 249.

  - MRM Transition for Internal Standard: Monitor the specific transition for the chosen internal standard (e.g., (-)-gallocatechin).

4. Quantification

- Calibration Curve: Prepare a series of standard solutions of **grandinin** of known concentrations in a model wine solution (e.g., 12% ethanol, 5 g/L tartaric acid, pH 3.5).

- Analysis: Analyze the standard solutions and the prepared wine samples under the same HPLC-DAD-MS/MS conditions.

- Calculation: Construct a calibration curve by plotting the peak area ratio of **grandinin** to the internal standard against the concentration of the **grandinin** standards. Determine the concentration of **grandinin** in the wine samples by interpolating their peak area ratios on the calibration curve.

Experimental Workflow Diagram

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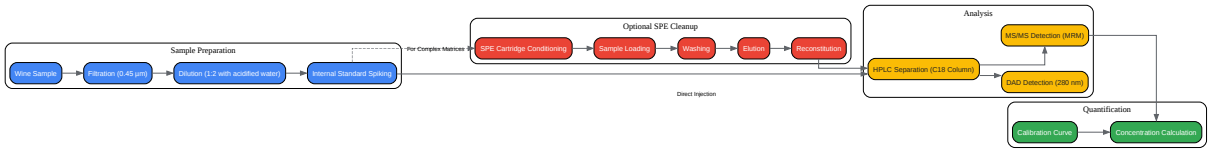

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Caption: Experimental workflow for the quantification of **grandinin** in wine samples.

Signaling Pathway/Logical Relationship Diagram

While **grandinin** itself is not part of a signaling pathway in the traditional biological sense within wine, its presence and concentration are logically related to several factors in the winemaking process. The following diagram illustrates these relationships.

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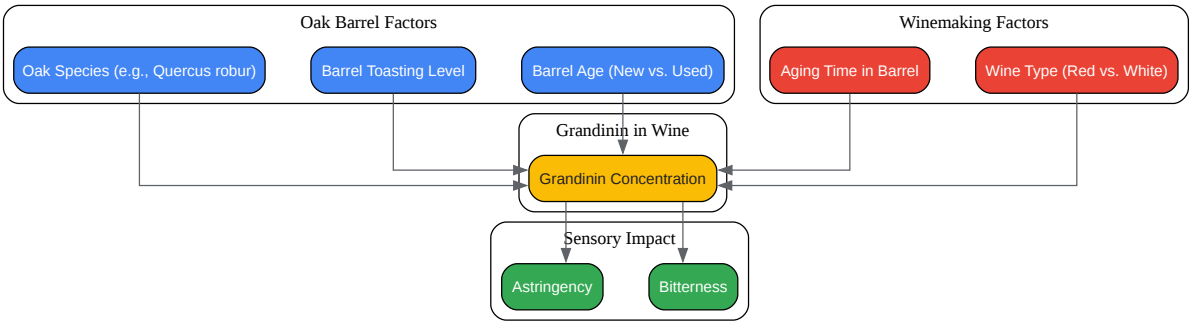

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Caption: Factors influencing **grandinin** concentration in wine and its sensory impact.

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